

In-Depth Comparative Analysis of Commercially Available Gadolinium-Based Contrast Agents

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Compound of Interest

Compound Name: *Gadosircoclamide*

Cat. No.: *B15550461*

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A comprehensive guide for researchers, scientists, and drug development professionals.

Initial Search for **Gadosircoclamide**: An extensive search for "**Gadosircoclamide**" did not yield any information on a commercially available or publicly documented Magnetic Resonance Imaging (MRI) contrast agent under this name. This suggests that "**Gadosircoclamide**" may be an internal research codename, a compound in very early stages of development not yet disclosed in public literature, or a potential misspelling of another agent.

As a direct comparison with **Gadosircoclamide** is not possible at this time, this guide provides a detailed comparative analysis of established and recently approved commercially available gadolinium-based contrast agents (GBCAs). This comparison focuses on key performance indicators and safety profiles, providing valuable context for the evaluation of any novel agent.

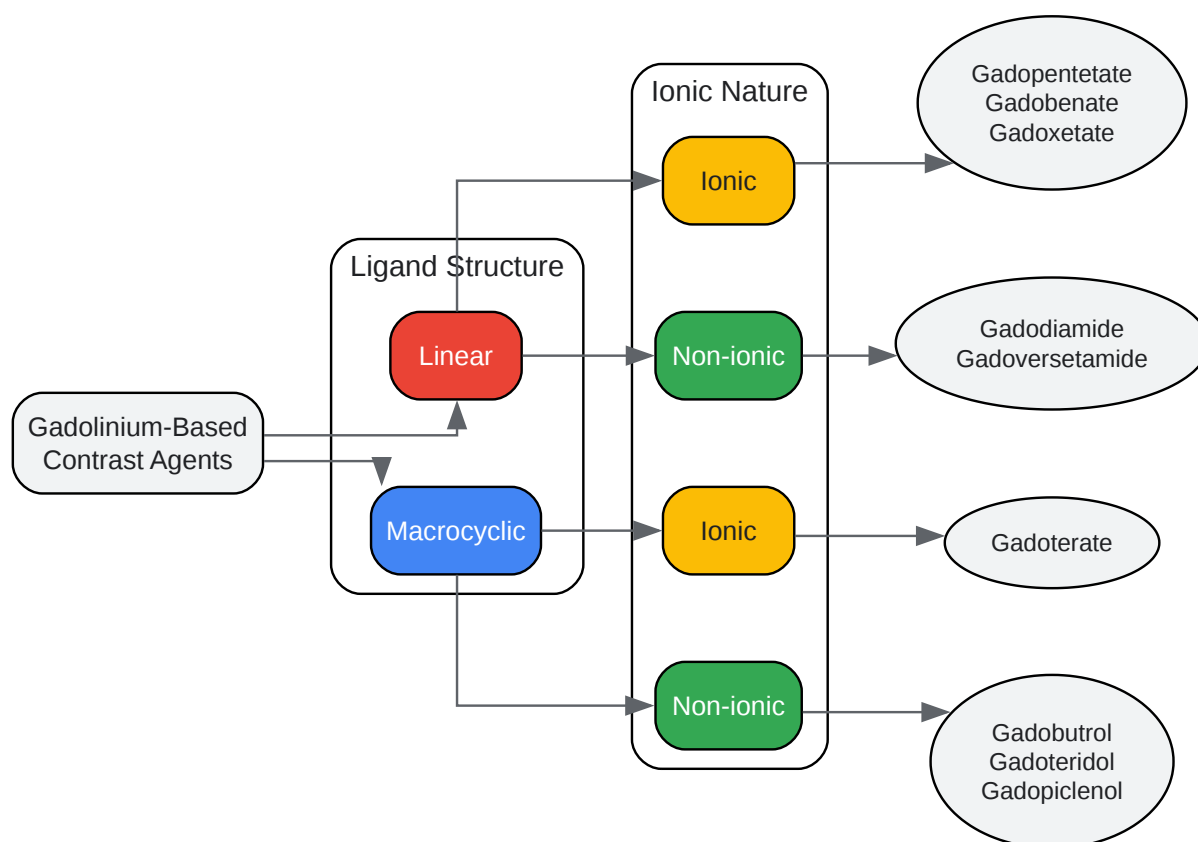
Classification and Structure of Gadolinium-Based Contrast Agents

GBCAs are paramount in clinical MRI, enhancing the signal intensity of tissues by shortening the T1 relaxation time of water protons.[1][2][3] The core of a GBCA is a gadolinium ion (Gd^{3+}), which is highly toxic in its free form.[4][5] To mitigate this toxicity, the gadolinium ion is chelated

by an organic ligand.[3] The structure of this ligand is a primary determinant of the agent's stability and safety profile. GBCAs are broadly classified based on the ligand structure (macrocyclic or linear) and their ionic nature (ionic or non-ionic).[2]

- **Macrocyclic Agents:** These agents feature a "cage-like" ligand structure that pre-organizes to encapsulate the gadolinium ion, leading to high thermodynamic and kinetic stability.[6] This high stability is associated with a lower risk of gadolinium release and subsequent deposition in tissues.[7]
- **Linear Agents:** In these agents, a linear organic molecule wraps around the gadolinium ion. [6] Linear agents are generally less stable than macrocyclic agents, and some have been associated with a higher incidence of nephrogenic systemic fibrosis (NSF) and gadolinium deposition.[2][7] Due to these concerns, the use of some linear agents has been restricted by regulatory bodies like the European Medicines Agency.[6][8]

The classification of GBCAs can be visualized as follows:



[Click to download full resolution via product page](#)**Figure 1:** Classification of Gadolinium-Based Contrast Agents.

Comparative Data of Commercially Available Agents

The selection of a GBCA for clinical or research purposes often involves a trade-off between efficacy (primarily determined by relaxivity) and safety (related to stability).[5] The following tables summarize key quantitative data for several commercially available GBCAs.

Table 1: Physicochemical Properties of Selected GBCAs

Generic Name (Brand Name)	Ligand Structure	Ionic Nature
Gadoterate (Dotarem®, Clariscan™)	Macrocyclic	Ionic
Gadobutrol (Gadavist®, Gadovist®)	Macrocyclic	Non-ionic
Gadoteridol (ProHance®)	Macrocyclic	Non-ionic
Gadopicleonol (Elucirem™, Vueway™)	Macrocyclic	Non-ionic
Gadopentetate (Magnevist®)	Linear	Ionic
Gadobenate (MultiHance®)	Linear	Ionic
Gadodiamide (Omniscan™)	Linear	Non-ionic
Gadoxetate (Eovist®, Primovist®)	Linear	Ionic

Source: Information compiled from multiple radiological resources.[6][8][9]

Table 2: Comparative Relaxivity and Stability of Selected GBCAs

Generic Name	T1 Relaxivity (r1) in Plasma at 1.5 T (L·mmol ⁻¹ s ⁻¹)	Thermodynamic Stability (log Ktherm)	Kinetic Stability (t1/2 in 0.1 M HCl)
Macrocyclic Agents			
Gadoterate	~3.3 - 3.6	25.6	>1000 hours
Gadobutrol	~4.6 - 5.0	23.8	350 hours
Gadoteridol	~3.8 - 4.2	23.8	200 hours
Gadopiclenol	~12.0 - 13.0	21.7	Very high (not specified)
Linear Agents			
Gadopentetate	~3.8 - 4.1	22.1	~10 minutes
Gadobenate	~6.3 - 9.7 (protein binding)	22.6	~20 minutes
Gadodiamide	~4.0 - 4.5	16.9	~1 second
Gadoxetate	~6.9 (protein binding)	23.5	~10 minutes

Note: Relaxivity values can vary based on the experimental conditions (e.g., magnetic field strength, temperature, and medium). Stability values are indicative and sourced from various publications. Higher log Ktherm and longer half-life (t1/2) indicate greater stability.[\[4\]](#)[\[10\]](#)[\[11\]](#)

Key Performance Indicators: A Deeper Dive

Relaxivity (r1): This parameter measures the efficiency of a GBCA in shortening the T1 relaxation time of water protons.[\[12\]](#) A higher r1 relaxivity allows for greater signal enhancement at a given dose, or alternatively, the use of a lower dose to achieve the same level of enhancement.[\[4\]](#)[\[12\]](#) As seen in Table 2, agents like Gadopiclenol and Gadobenate exhibit higher relaxivity. Gadobenate's high relaxivity is partly due to its transient interaction with serum albumin.[\[4\]](#) Gadopiclenol, a newer agent, achieves high relaxivity through its molecular structure.[\[8\]](#)[\[13\]](#)

Stability: The stability of the gadolinium complex is a critical safety parameter. It is assessed in two ways:

- **Thermodynamic Stability (log K_{therm}):** This indicates the strength of the bond between the gadolinium ion and the ligand at equilibrium. A higher value suggests a more stable complex.
- **Kinetic Stability (Inertness):** This refers to the rate at which the gadolinium ion dissociates from the ligand, a process known as transmetallation.^[4] This is often measured by the half-life of the complex under acidic conditions. Macrocyclic agents exhibit significantly higher kinetic stability compared to linear agents.^[4]^[14]

Safety Profiles

The primary safety concern with GBCAs has been the development of Nephrogenic Systemic Fibrosis (NSF) in patients with severe renal impairment.^[2]^[3] This condition is strongly associated with less stable, predominantly linear, GBCAs.^[2] More recently, concerns have been raised about gadolinium deposition in the brain and other tissues, even in patients with normal renal function.^[15] Studies suggest that the amount of deposition is higher with linear agents compared to macrocyclic agents.^[7]

Acute adverse reactions are generally rare and mild, but can occur with any GBCA.^[2] The risk of allergic-like reactions may be slightly higher with some cyclic agents compared to some linear agents.^[3]^[9]

Experimental Protocols

Detailed and standardized experimental protocols are essential for the objective comparison of GBCAs.

A. Measurement of T1 Relaxivity

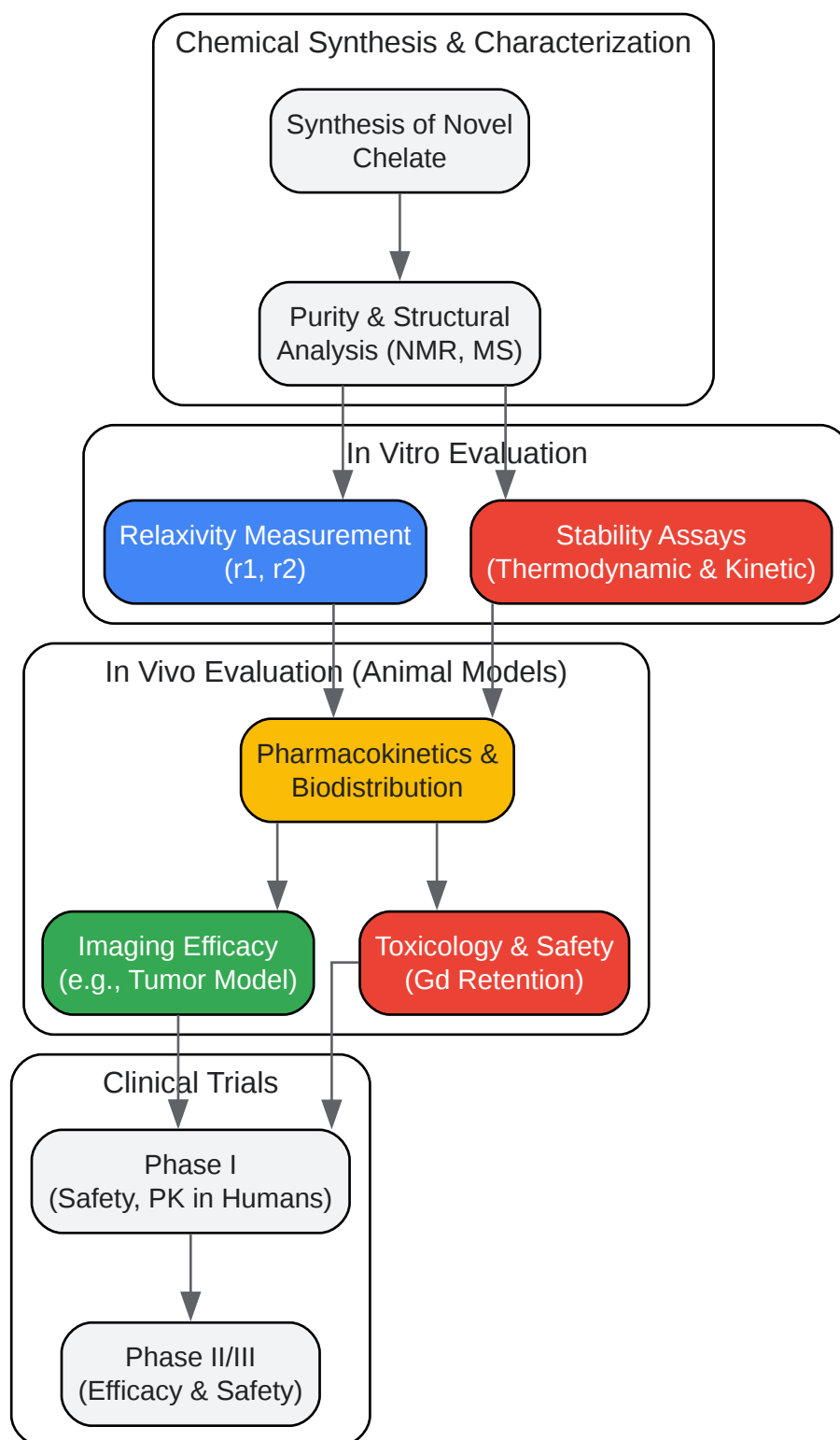
- **Objective:** To determine the T1 relaxivity (r1) of a GBCA in a relevant medium (e.g., human plasma).
- **Methodology:**

- Sample Preparation: A series of dilutions of the GBCA are prepared in human plasma to cover a clinically relevant concentration range (e.g., 0 to 1.0 mM).
- T1 Measurement: The longitudinal relaxation time (T1) of each sample is measured using an MRI scanner at a specific field strength (e.g., 1.5 T or 3 T) and temperature (37°C). An inversion recovery pulse sequence is typically used.
- Data Analysis: The relaxation rate ($R1 = 1/T1$) is plotted against the GBCA concentration.
- Calculation: The slope of the resulting linear regression line represents the T1 relaxivity ($r1$) in units of $L \cdot mmol^{-1}s^{-1}$.

B. Assessment of Kinetic Stability (Transmetallation)

- Objective: To evaluate the kinetic inertness of a GBCA by measuring the rate of gadolinium release in the presence of a competing metal ion (e.g., Zn^{2+}) or under acidic conditions.
- Methodology:
 - Reaction Setup: The GBCA is incubated in a solution containing a competing ion (e.g., a zinc chloride solution) or a strong acid (e.g., HCl) at a controlled temperature (e.g., 37°C).
 - Time-course Sampling: Aliquots are taken from the reaction mixture at various time points.
 - Quantification of Free Gd^{3+} : The concentration of released Gd^{3+} in each aliquot is quantified using a sensitive analytical technique, such as Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or a colorimetric assay with a Gd^{3+} -sensitive indicator dye.
 - Data Analysis: The amount of released Gd^{3+} is plotted against time to determine the dissociation rate. The half-life ($t_{1/2}$) of the complex under these stress conditions can then be calculated.

A typical workflow for the preclinical evaluation of a new GBCA is illustrated below.



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Figure 2: Experimental workflow for the evaluation of a new GBCA.

Future Directions and Conclusion

The field of GBCA development is continuously evolving, with a focus on creating agents with higher relaxivity to reduce the required gadolinium dose, and improved stability to minimize long-term retention in the body.[9][13] Agents like gadopicles and the investigational gadoquatran represent this trend towards high-relaxivity, high-stability macrocyclic compounds.[8][9]

For researchers and drug development professionals, a thorough understanding of the physicochemical properties, particularly the interplay between relaxivity and stability, of existing agents is crucial. This knowledge provides a benchmark against which novel agents can be evaluated, ensuring that the next generation of contrast agents offers superior efficacy without compromising patient safety.

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